

# A Technical Guide to the Discovery of Magnetic Skyrmions in MnSi Crystals

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This technical guide provides an in-depth overview of the seminal discovery of the magnetic skyrmion lattice in the B20-type chiral magnet, Manganese Silicide (MnSi). It details the foundational experimental evidence, presents key quantitative data, and outlines the protocols for the primary observational techniques.

## Introduction: The Emergence of a New Magnetic Order

In 2009, a groundbreaking discovery in condensed matter physics was made by a team of physicists at the Technische Universität München (TUM) and the University of Cologne.<sup>[1]</sup> Using neutron scattering at the Heinz Maier-Leibnitz (FRM II) research neutron source, they provided the first direct experimental evidence of a two-dimensional lattice of magnetic skyrmions in a bulk MnSi crystal.<sup>[1][2]</sup> These topologically stable, vortex-like spin textures, first proposed theoretically by Tony Skyrme in the 1960s, had long been of theoretical interest but had not been observed in a magnetic material.<sup>[1]</sup>

The existence of skyrmions in MnSi is a direct consequence of its non-centrosymmetric B20 crystal structure.<sup>[3][4]</sup> This lack of inversion symmetry gives rise to the Dzyaloshinskii-Moriya interaction (DMI), an antisymmetric exchange that favors a perpendicular alignment of adjacent spins.<sup>[4]</sup> The competition between this DMI and the stronger ferromagnetic exchange interaction, which prefers parallel alignment, results in a long-period helical spin spiral ground

state.[4] The discovery revealed that in a small pocket of the temperature-magnetic field phase diagram, just below the magnetic ordering temperature, this helical state gives way to a hexagonal lattice of skyrmions.[2][3] This phase, often referred to as the "A-phase," was found to be a thermodynamically stable state.

## Quantitative Data Summary

The physical parameters of MnSi and its skyrmion phase have been characterized across different sample geometries. The skyrmion phase generally exhibits enhanced stability over a wider temperature and magnetic field range in dimensionally-confined forms like thin films and nanowires compared to bulk crystals.

### Table 1: Crystallographic and Magnetic Properties of MnSi

| Property                       | Symbol         | Value  |
|--------------------------------|----------------|--|
| Crystal Structure              | -              | Cubic, B20-type (Space Group P2 <sub>1</sub> 3)[3] |
| Lattice Constant               | a              | 4.558 Å (0.4558 nm)[5]                             |
| Magnetic Ordering Temp. (Bulk) | T <sub>c</sub> | ~29.5 K[6]   |
| Helical Pitch                  | λ <sub>h</sub> | ~180 Å (18 nm)[4]                                  |
| Skyrmion Lattice Periodicity   | -              | ~18 nm[5][7]                                       |

### Table 2: Skyrmion Phase (A-Phase) Stability in MnSi

| Sample Type  | Temperature Range (K) | Magnetic Field Range (mT) | Reference(s) |
|--------------|-----------------------|---------------------------|--------------|
| Bulk Crystal | ~26 - 29.5 K          | ~160 - 220 mT             | [7]          |
| Thin Film    | ~5 - 23 K             | Varies with thickness     | [7]          |
| Nanowire     | ~6 - 35 K             | ~210 mT (at 6 K)          | [5][7]       |

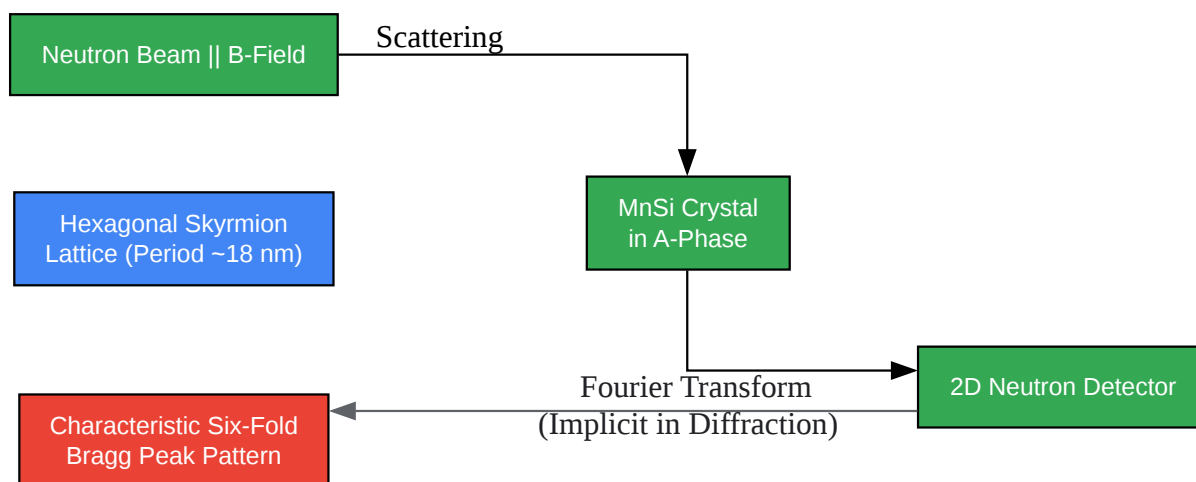
## Core Experimental Evidence and Protocols

The discovery and subsequent characterization of the skyrmion lattice in MnSi rely primarily on two complementary techniques: Small-Angle Neutron Scattering (SANS) for reciprocal-space identification and Lorentz Transmission Electron Microscopy (L-TEM) for real-space imaging.

### Small-Angle Neutron Scattering (SANS)

SANS is the definitive technique for identifying the long-range, periodic order of the skyrmion lattice within a bulk crystal. The technique measures the diffraction of a neutron beam from magnetic structures with length scales on the order of nanometers.

Logical Relationship: SANS Observation of Skyrmion Lattice



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*SANS reveals the hexagonal skyrmion lattice via its unique diffraction pattern.*

- **Sample Preparation:** A high-quality single crystal of MnSi is required. The crystal is mounted inside a cryostat capable of applying a magnetic field. For the initial discovery, a mosaic of MnSi crystals was used.[7]
- **Instrument Setup:** The experiment is performed on a SANS beamline. The setup involves collimating the neutron beam and placing the cryostat-mounted sample in its path. A 2D

position-sensitive neutron detector is placed several meters downstream to capture the scattered neutrons at small angles.<sup>[8]</sup>

- Measurement Procedure:
  - Zero-Field Cooling (ZFC): The sample is cooled from a temperature above  $T_c$  (e.g., 50 K) down to the target temperature within the A-phase (e.g., 28 K) in the absence of a magnetic field.
  - Field Application: A magnetic field is applied parallel to the incident neutron beam.<sup>[1][9]</sup> The field strength is ramped to a value known to stabilize the skyrmion phase (e.g., ~180-200 mT).<sup>[4]</sup>
  - Data Acquisition: A scattering pattern is recorded on the 2D detector. The signature of the hexagonal skyrmion lattice is an unmistakable six-fold pattern of Bragg peaks.<sup>[10]</sup> This pattern arises from the Fourier transform of the real-space hexagonal arrangement of skyrmion tubes.
  - Rocking Scans: To confirm the crystalline nature of the order, rocking curves are measured by rotating the sample about an axis perpendicular to the beam. Sharp, resolution-limited peaks indicate well-defined long-range order.<sup>[11][12]</sup>
- Data Analysis:
  - Background Subtraction: A background measurement, typically taken at a temperature well above  $T_c$  (e.g., 70 K), is subtracted from the raw data to isolate the magnetic scattering signal.<sup>[7]</sup>
  - Pattern Analysis: The positions of the six Bragg peaks in reciprocal space ( $q$ -space) are used to determine the periodicity of the skyrmion lattice. The intensity of the peaks confirms the strength of the magnetic order.

## Lorentz Transmission Electron Microscopy (L-TEM)

L-TEM is a real-space imaging technique that visualizes magnetic domain structures. It was instrumental in directly observing the hexagonal arrangement of individual skyrmions, especially in thin samples where their stability is enhanced. The technique relies on the Lorentz

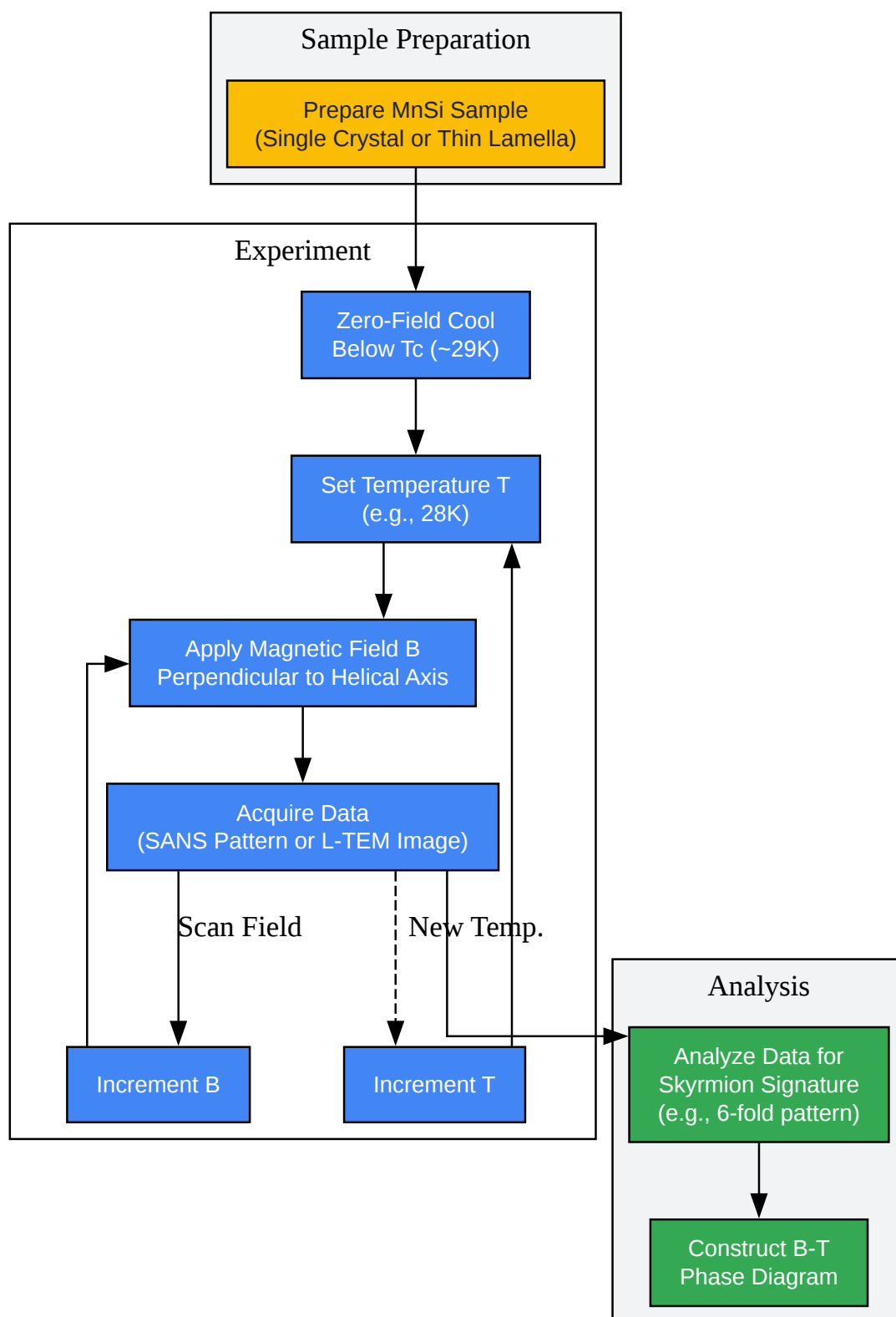
force, which deflects the electron beam as it passes through a magnetized region of the sample.

- **Sample Preparation:** Bulk crystals are too thick for TEM. Therefore, a thin lamella (typically < 150 nm thick) must be prepared. This is commonly achieved using a Focused Ion Beam (FIB) milling system.<sup>[1][7]</sup> The thinned sample is then mounted on a specialized TEM grid.
- **Microscope Setup:** A TEM capable of operating in a "Lorentz mode" is required. In this mode, the main objective lens, which normally produces a strong magnetic field that would saturate the sample, is turned off or weakly excited.<sup>[13]</sup> Imaging is performed using other lenses in the system. The sample is placed in a cryo-holder to reach the required low temperatures.
- **Imaging Procedure:**
  - **Cooling and Field Application:** The sample is cooled to the desired temperature (e.g., 6 K for a nanowire).<sup>[7]</sup> A magnetic field is applied perpendicular to the thin sample plane by weakly exciting the objective lens.
  - **Fresnel (Defocus) Mode:** This is the most common mode for imaging skyrmions. The image is deliberately taken out of focus (either under- or over-focused).<sup>[1]</sup> The deflection of electrons passing through adjacent regions of differing magnetization causes the electron beams to either converge or diverge, creating a characteristic bright or dark contrast at the magnetic domain walls. A hexagonal lattice of skyrmions appears as a closely packed array of circular contrast features.<sup>[5]</sup>
  - **Image Series:** A series of images is typically recorded while systematically varying the applied magnetic field strength and temperature to map out the phase diagram.
- **Data Analysis:**
  - **Contrast Interpretation:** In Fresnel mode, the contrast pattern reveals the real-space arrangement of the magnetic domains. The size and spacing of the skyrmions can be measured directly from the images.
  - **Fourier Analysis:** A Fast Fourier Transform (FFT) of the real-space L-TEM image can be performed. An ordered skyrmion lattice will produce a hexagonal pattern of spots in the FFT, analogous to the SANS result, confirming the lattice's symmetry and orientation.

## Visualized Workflows and Phase Diagrams

### Experimental Workflow for Skyrmion Identification

The process of identifying the skyrmion phase involves a systematic exploration of the temperature-magnetic field parameter space.



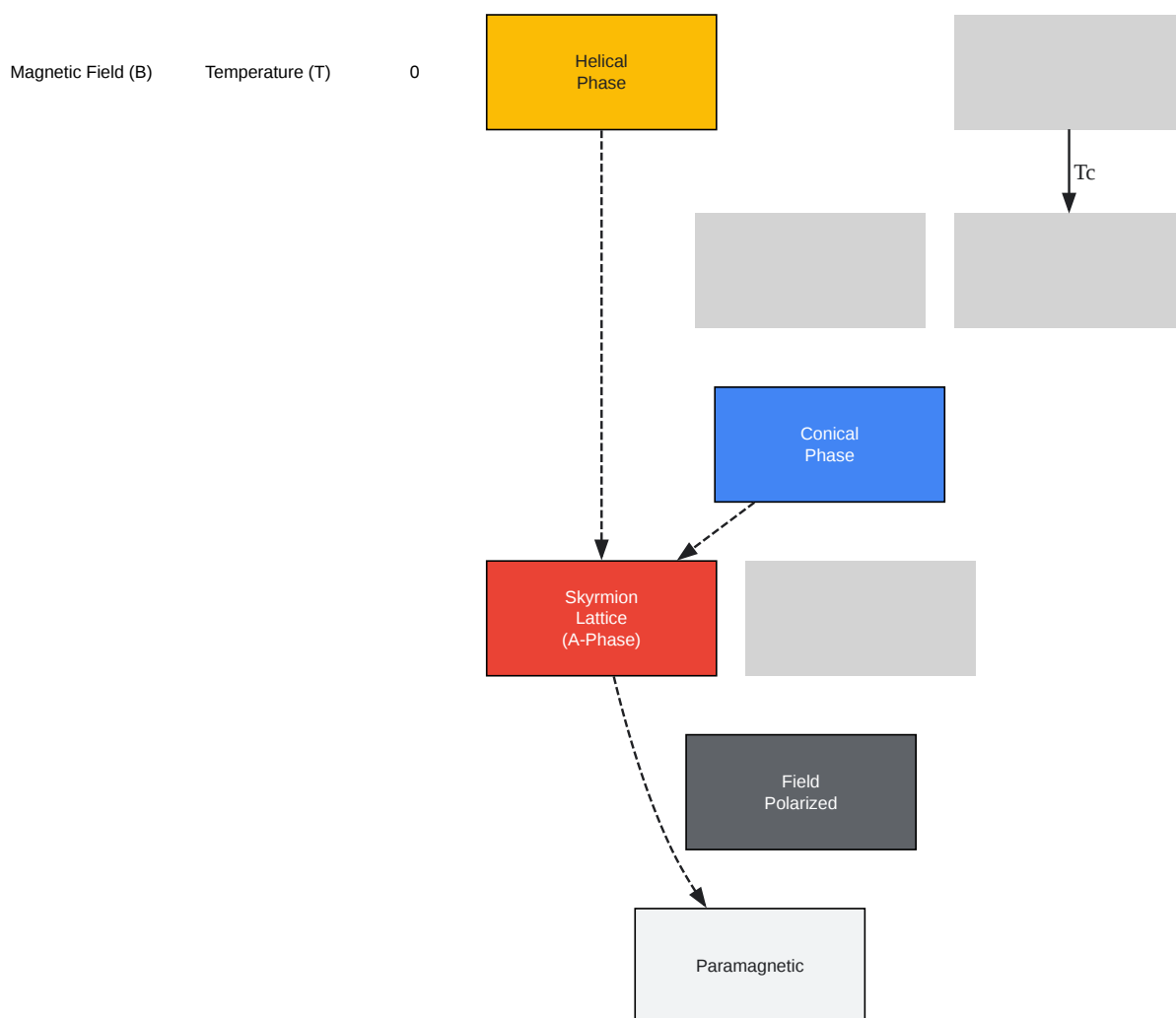
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*Systematic workflow for identifying the skyrmion phase in MnSi.*

## MnSi Magnetic Phase Diagram

The skyrmion lattice exists in a small but distinct region of the magnetic phase diagram, known as the A-phase, which is bordered by the helical, conical, and paramagnetic phases.





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*Schematic B-T phase diagram of MnSi highlighting the skyrmion A-phase.*

## Conclusion

The discovery of the magnetic skyrmion lattice in MnSi opened a new chapter in magnetism, introducing a topologically non-trivial spin texture as a stable thermodynamic phase. The complementary use of reciprocal-space probes like SANS and real-space imaging with L-TEM was crucial in unambiguously identifying and characterizing this novel state of matter. The detailed protocols and quantitative data presented herein provide a foundational guide for researchers entering this vibrant field, which continues to expand with the discovery of new skyrmion-hosting materials and the exploration of their potential in next-generation spintronic devices.

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